

Characterization of Methyl Oct-2-enoate: A Comprehensive Guide to NMR Spectroscopic Analysis

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Compound of Interest

Compound Name: *Methyl oct-2-enoate*

CAS No.: 7367-81-9

Cat. No.: B3029646

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Abstract

This application note provides a detailed guide for the structural elucidation and characterization of **methyl oct-2-enoate** using advanced Nuclear Magnetic Resonance (NMR) spectroscopy. Primarily aimed at researchers, scientists, and professionals in drug development and chemical analysis, this document outlines optimized protocols for one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments. By explaining the causality behind experimental choices and providing a framework for self-validating data, this guide ensures scientific integrity and robust, reproducible results.

Introduction to NMR Spectroscopy in Molecular Characterization

Nuclear Magnetic Resonance (NMR) spectroscopy is an exceptionally powerful analytical technique for determining the structure of organic molecules in solution.^{[1][2]} It operates on the principle that atomic nuclei with a non-zero spin, when placed in a strong magnetic field, can

absorb and re-emit electromagnetic radiation at a specific resonance frequency.[2][3] This frequency is highly sensitive to the local electronic environment of the nucleus, providing detailed information about molecular structure, connectivity, and stereochemistry.[4] For a molecule like **methyl oct-2-enoate**, an α,β -unsaturated ester, NMR spectroscopy is indispensable for confirming its identity, purity, and isomeric configuration.

Methyl (E)-oct-2-enoate is a versatile organic compound used in various industries for its characteristic fruity aroma.[5] Its structure features a methyl ester group conjugated with a carbon-carbon double bond, and a pentyl chain. The electronic interplay between these functional groups results in a unique NMR fingerprint that can be deciphered through a series of systematic NMR experiments.

Part 1: Foundational 1D NMR Analysis

One-dimensional NMR spectra, specifically ^1H and ^{13}C , provide the initial and fundamental overview of the molecular structure.

^1H NMR Spectroscopy: Unveiling the Proton Environment

The ^1H NMR spectrum reveals the number of distinct proton environments and their neighboring protons through chemical shifts and spin-spin coupling patterns.

Experimental Protocol: ^1H NMR Acquisition

- Sample Preparation:
 - Accurately weigh 5-10 mg of **methyl oct-2-enoate**.
 - Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3). Chloroform-d is a common choice for non-polar to moderately polar compounds.
 - For precise chemical shift referencing, add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Filter the solution through a pipette with a glass wool plug directly into a clean, dry 5 mm NMR tube to remove any particulate matter that could disrupt the magnetic field

homogeneity.

- Instrument Setup & Acquisition:
 - The ^1H NMR spectrum should be acquired on a 400 MHz or higher field spectrometer to ensure adequate signal dispersion.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire the spectrum using the parameters outlined in Table 2.

Parameter	Recommended Value	Rationale
Spectrometer Frequency	≥ 400 MHz	Higher fields provide better resolution and sensitivity.
Solvent	CDCl_3	Good solubility for the analyte and a well-characterized residual peak.
Internal Standard	TMS	Provides a sharp reference signal at 0.00 ppm for accurate chemical shift calibration.
Temperature	298 K (25 °C)	Standard temperature for routine NMR analysis.
Pulse Angle	30-45°	A smaller flip angle allows for faster repetition of scans without saturating the signals.
Spectral Width	-2 to 12 ppm	A standard range that encompasses most organic proton signals.
Acquisition Time	2-4 seconds	Sufficient time to record the free induction decay (FID) for good resolution.
Relaxation Delay	1-2 seconds	Allows for the relaxation of protons back to their equilibrium state before the next pulse.
Number of Scans	8-16	Sufficient to achieve a good signal-to-noise ratio for a sample of this concentration.

Data Processing and Interpretation

- Apply Fourier transformation to the acquired FID.

- Phase the spectrum to obtain pure absorption lineshapes.
- Calibrate the chemical shift axis by setting the TMS peak to 0.00 ppm.
- Integrate the signals to determine the relative number of protons corresponding to each resonance.
- Analyze the multiplicity (singlet, doublet, triplet, etc.) and coupling constants (J-values) to deduce proton connectivity.

Expected ^1H NMR Spectral Data for Methyl (E)-oct-2-enoate

The structure of methyl (E)-oct-2-enoate with proton assignments is shown below:

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Hh	0.90	t	7.0	3H
Hg, Hf, He	1.25-1.35	m	-	4H
Hd	1.46	m	-	2H
Hc	2.21	q	7.0	2H
Ha	3.73	s	-	3H
Hb	5.81	dt	15.7, 1.5	1H
Hc'	6.97	dt	15.7, 7.0	1H

Data obtained from the Spectral Database for Organic Compounds (SDBS), National Institute of Advanced Industrial Science and Technology (AIST), Japan.

The large coupling constant of 15.7 Hz between the olefinic protons (Hb and Hc') is characteristic of a trans (E) configuration of the double bond.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides information on the number of non-equivalent carbon atoms in the molecule.

Experimental Protocol: ^{13}C NMR Acquisition

The sample prepared for ^1H NMR can be used directly for ^{13}C NMR acquisition.

Parameter	Recommended Value	Rationale
Spectrometer Frequency	≥ 100 MHz (for a 400 MHz ^1H)	Standard frequency corresponding to the ^1H frequency.
Pulse Program	Proton-decoupled	Simplifies the spectrum by removing C-H coupling, resulting in singlets for each carbon.
Spectral Width	0 to 200 ppm	Covers the typical range for organic molecules.
Acquisition Time	1-2 seconds	Adequate for good digital resolution.
Relaxation Delay	2-5 seconds	Longer delay is often needed for quaternary carbons to relax and be properly observed.
Number of Scans	64-1024	A higher number of scans is required due to the low natural abundance and sensitivity of the ^{13}C nucleus.

Expected ^{13}C NMR Spectral Data for Methyl (E)-oct-2-enoate

The structure of methyl (E)-oct-2-enoate with carbon assignments is shown below:

Assignment	Chemical Shift (δ , ppm)
C8	14.0
C7	22.5
C5	27.9
C6	31.4
C4	32.2
C9 (OCH ₃)	51.4
C2	121.1
C3	149.6
C1 (C=O)	167.0

Data obtained from the Spectral Database for Organic Compounds (SDBS), National Institute of Advanced Industrial Science and Technology (AIST), Japan.

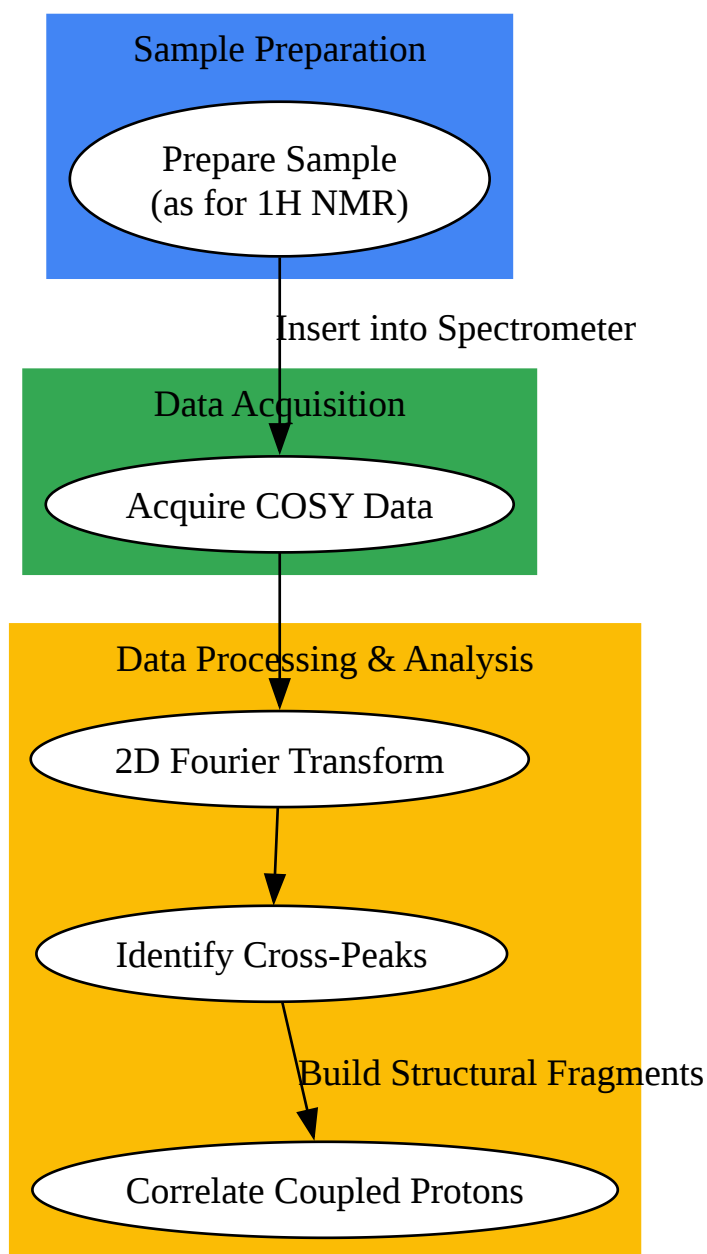
The downfield shifts of C2 and C3 are characteristic of olefinic carbons, with C3 being further deshielded due to its β -position relative to the electron-withdrawing carbonyl group. The carbonyl carbon (C1) appears at a characteristic downfield shift of 167.0 ppm.

Part 2: Advanced 2D NMR for Unambiguous Structural Confirmation

Two-dimensional NMR experiments are crucial for confirming the connectivity of atoms established from 1D NMR and for resolving any ambiguities.

COSY (Correlation Spectroscopy): Tracing ^1H - ^1H Couplings

The COSY experiment reveals which protons are coupled to each other, typically through two or three bonds. This is invaluable for piecing together molecular fragments.



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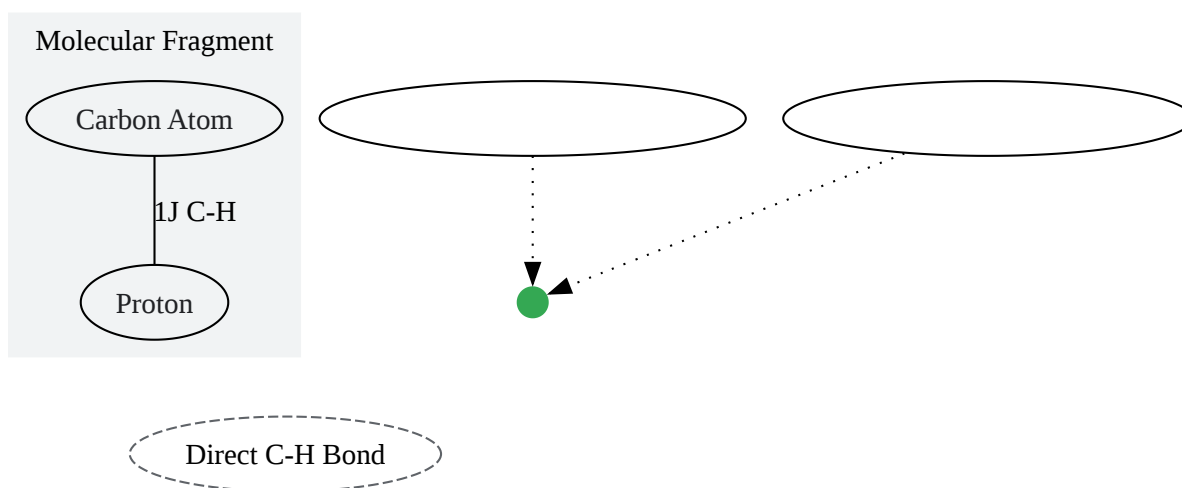
In the COSY spectrum of **methyl oct-2-enoate**, cross-peaks would confirm the following key correlations:

- The olefinic proton at 6.97 ppm (Hc') will show a correlation to the olefinic proton at 5.81 ppm (Hb) and the allylic protons at 2.21 ppm (Hc).

- The allylic protons at 2.21 ppm (Hc) will show correlations to the olefinic proton at 6.97 ppm (Hc') and the protons of the adjacent methylene group at ~1.46 ppm (Hd).
- This chain of correlations can be followed down the alkyl chain to the terminal methyl group.

HSQC (Heteronuclear Single Quantum Coherence): Linking Protons to their Carbons

The HSQC experiment identifies which protons are directly attached to which carbons (one-bond C-H correlations).



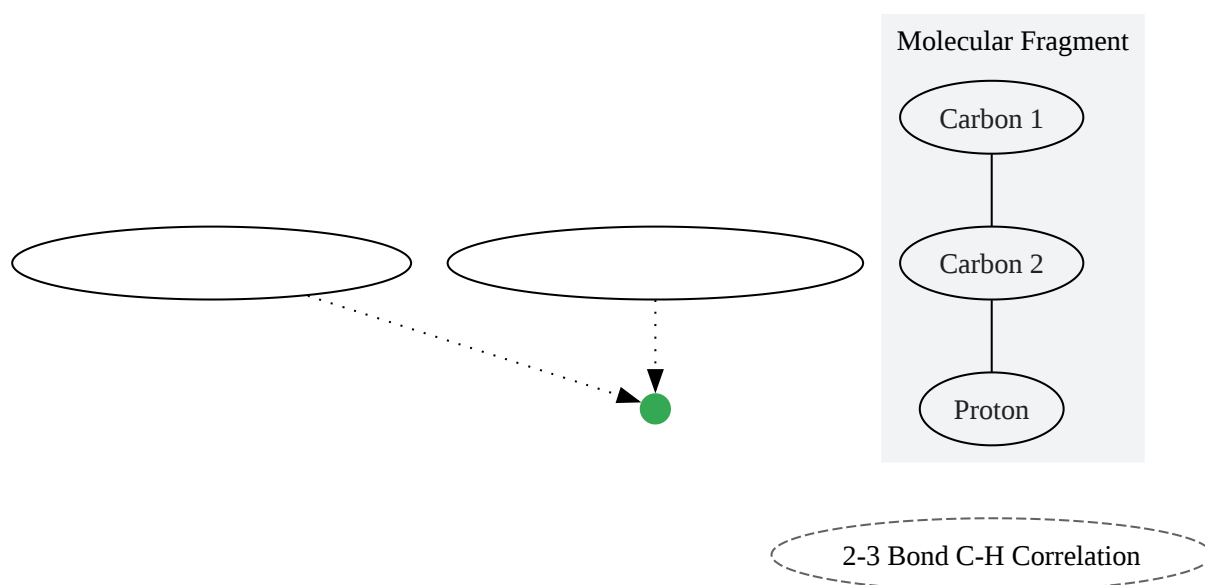
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For **methyl oct-2-enoate**, the HSQC spectrum would show cross-peaks connecting:

- The proton signal at 3.73 ppm to the carbon signal at 51.4 ppm (the OCH₃ group).
- The olefinic proton at 5.81 ppm to the carbon at 121.1 ppm.
- The olefinic proton at 6.97 ppm to the carbon at 149.6 ppm.
- Each of the alkyl protons to their respective directly attached carbons, confirming the assignments made from the 1D spectra.

HMBC (Heteronuclear Multiple Bond Correlation): Assembling the Molecular Skeleton

The HMBC experiment reveals longer-range couplings between protons and carbons, typically over two or three bonds. This is particularly useful for identifying connections to quaternary carbons (carbons with no attached protons), such as the carbonyl carbon.



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Key HMBC correlations for **methyl oct-2-enoate** would include:

- The methyl protons at 3.73 ppm (Ha) will show a correlation to the carbonyl carbon at 167.0 ppm (C1), confirming the methyl ester functionality.
- The olefinic proton at 5.81 ppm (Hb) will show correlations to the carbonyl carbon (C1) and the allylic carbon (C4).
- The olefinic proton at 6.97 ppm (Hc') will show a correlation to the carbonyl carbon (C1).
- These correlations provide unequivocal evidence for the connectivity of the entire molecule.

Conclusion

The comprehensive application of 1D and 2D NMR spectroscopy provides an unambiguous and detailed structural characterization of **methyl oct-2-enoate**. The ^1H NMR spectrum confirms the presence and relative number of all protons and establishes the trans stereochemistry of the double bond. The ^{13}C NMR spectrum identifies all unique carbon environments. Finally, 2D NMR experiments (COSY, HSQC, and HMBC) provide the definitive evidence for the connectivity of the molecular framework, allowing for the complete and confident assignment of the structure. The protocols and expected data presented in this application note serve as a robust guide for researchers and scientists in the accurate and efficient characterization of this and similar α,β -unsaturated esters.

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